

Personal protective equipment for handling PIGMENT YELLOW 139

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Compound of Interest

Compound Name: PIGMENT YELLOW 139

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Safe Handling and Disposal of PIGMENT YELLOW 139

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PROFESSIONALS

This document provides crucial safety and logistical information for the handling and disposal of **PIGMENT YELLOW 139** (CAS No. 36888-99-0). Adherence to these procedures is essential for ensuring laboratory safety and environmental protection.

Essential Safety Information

PIGMENT YELLOW 139 is a reddish-yellow isoindoline pigment.^{[1][2]} While it has low acute toxicity, it presents specific hazards that must be managed through proper personal protective equipment (PPE) and handling protocols.

Primary Hazards:

- **Combustible Dust:** Like many fine organic powders, **PIGMENT YELLOW 139** can form explosive dust clouds in the air.^{[3][4]} All procedures should be designed to minimize dust generation.
- **Aquatic Toxicity:** This pigment is harmful to aquatic life with long-lasting effects.^{[3][5]} It must be prevented from entering drains, surface waters, and groundwater.^{[3][6]}

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **PIGMENT YELLOW 139**, especially when engineering controls are not sufficient or during procedures with a high risk of dust generation or splashing.

PPE Category	Specification	Rationale
Respiratory Protection	NIOSH-certified (or equivalent) organic vapor/particulate respirator.[3] A full-face respirator is recommended if exposure limits are exceeded or irritation is experienced.[7]	To prevent inhalation of fine dust particles.
Hand Protection	Chemical-resistant, impervious gloves (e.g., Nitrile rubber).[4][8]	To prevent skin contact.
Eye Protection	Tightly fitting safety goggles with side-shields.[7] A face shield should be worn if a splash hazard exists.[3]	To protect eyes from dust particles and potential splashes.
Skin and Body Protection	Impervious clothing, such as a lab coat or overalls, and closed-toe shoes.[4][8] Fire/flame resistant clothing is also recommended.[7]	To prevent skin contamination and staining.

Operational Plan: Step-by-Step Handling Protocol

Follow these steps to ensure the safe handling of **PIGMENT YELLOW 139** in a laboratory setting.

Step 1: Preparation & Engineering Controls

- Ensure a safety shower and eye wash station are readily accessible.[3][8]

- Conduct all work in a well-ventilated area.[6] For procedures that may generate dust, such as weighing or transferring powder, use a certified chemical fume hood or a glove box.[8]
- Provide local exhaust ventilation to control dust.[3]

Step 2: Weighing and Transfer

- Handle the powder carefully to avoid creating dust clouds.
- Use tools and techniques that minimize dust generation (e.g., weighing on filter paper, using a spatula to gently transfer material).
- Take precautionary measures against static discharges, which can ignite dust.[4][6] Ensure all equipment is properly grounded.

Step 3: In-Use Procedures

- Keep containers tightly closed when not in use.[6]
- Avoid contact with strong acids, strong bases, and strong oxidizing agents, as this may cause discoloration.[4]
- Clean up any spills promptly using methods that do not generate airborne dust (see Section 4).

Step 4: End of Work

- Decontaminate the work area.
- Wash hands thoroughly with soap and water after handling.
- Remove and properly store or dispose of contaminated PPE. Contaminated clothing should be washed immediately.[3]

Disposal Plan

CRITICAL: DO NOT discharge **PIGMENT YELLOW 139** or its waste into drains, surface waters, or groundwater.[3]

Step 1: Waste Collection

- Collect all waste material (excess pigment, contaminated wipes, and disposable PPE) in a designated, clearly labeled, and sealed hazardous waste container.
- The container should be appropriate for solid chemical waste and kept in a designated, well-ventilated storage area.

Step 2: Container Management

- Keep the waste container closed except when adding waste.
- Store the container away from incompatible materials.

Step 3: Final Disposal

- Arrange for disposal through your institution's Environmental Health & Safety (EH&S) office or a licensed hazardous waste disposal contractor.[\[9\]](#)[\[10\]](#)
- Disposal must be carried out in accordance with all applicable federal, state, and local regulations.[\[3\]](#)[\[6\]](#)

Emergency Procedures

Emergency Situation	Procedure
Inhalation	Move the affected person to fresh air. If breathing is difficult or irritation occurs, seek immediate medical attention.[3][8]
Skin Contact	Remove contaminated clothing immediately. Wash the affected area thoroughly with soap and plenty of water. If irritation develops, seek medical attention.[3]
Eye Contact	Immediately flush eyes with large amounts of running water for at least 15 minutes, holding the eyelids open.[3] Remove contact lenses if present and easy to do. Seek medical attention.[3][8]
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Seek immediate medical attention.[3][8]
Spill	For small spills, carefully pick up the material with a suitable appliance or contain with a dust-binding material.[3][6] Avoid raising dust.[3] Place in a sealed container for disposal. For large spills, evacuate the area and contact your institution's emergency response team.
Fire	Use water spray, dry chemical, foam, or carbon dioxide extinguishers.[4][8] Firefighters should wear self-contained breathing apparatus and full protective gear.[4] Be aware of the dust explosion hazard.[3]

Quantitative Data Summary

The following tables summarize key quantitative data for **PIGMENT YELLOW 139**.

Physical and Chemical Properties

Property	Value
Form	Powder[3]
Color	Yellow / Orange[6][7]
Odor	Odorless[3][6]
Melting Point	> 460 °C[7]
Water Solubility	2.9 µg/L at 25 °C[7]
Density	~1.7 g/cm ³ at 20 °C[7]

Toxicological Data

Test Type	Endpoint	Species	Value
Acute Oral Toxicity	LD50	Rat	> 5000 mg/kg bw[4][7]
Acute Dermal Toxicity	LD50	Rat	> 2500 mg/kg bw[7]
Acute Inhalation Toxicity	LC50	Rat	> 5.42 mg/L air[7]

Ecotoxicological Data

Test Type	Endpoint	Species	Value	Exposure Time
Toxicity to Fish	LC50	Oryzias latipes	ca. 11,000 mg/L[7]	96 hours
Toxicity to Aquatic Invertebrates	EC50	Daphnia magna	> 100 mg/L[7]	48 hours
Toxicity to Algae	EC50	Desmodesmus subspicatus	> 100 mg/L[7]	72 hours

Experimental Protocols

The toxicological data presented are typically generated using standardized methodologies, such as the OECD Guidelines for the Testing of Chemicals. Below are summaries of the likely protocols.

Acute Oral Toxicity (Based on OECD Guideline 401)

- Principle: The test substance is administered in graduated doses to groups of fasted experimental animals (commonly rats) by oral gavage.[\[11\]](#)
- Methodology: A single dose is used per group.[\[11\]](#) The animals are observed for mortality, signs of toxicity (e.g., tremors, convulsions, lethargy), and changes in body weight for at least 14 days.[\[11\]](#) A post-mortem necropsy is performed on all animals.[\[11\]](#) The LD50 value is then calculated, representing the statistically derived dose expected to cause death in 50% of the animals.[\[11\]](#)
- Note: OECD Guideline 401 has been deleted and replaced by alternative methods (e.g., TG 420, 423, 425) that use fewer animals.[\[12\]](#)[\[13\]](#)

Acute Dermal Toxicity (Based on OECD Guideline 402)

- Principle: This test assesses the health hazards likely to arise from short-term dermal exposure to a substance.[\[6\]](#)[\[14\]](#)[\[15\]](#)
- Methodology: The substance is applied to a shaved area of the skin (approx. 10% of the body surface) of the test animals (e.g., rats) and held in contact for 24 hours.[\[16\]](#) Animals are observed for at least 14 days for signs of toxicity and mortality.[\[16\]](#) A gross necropsy is performed at the end of the study.[\[16\]](#) The test allows for classification of the substance and calculation of an LD50 value.[\[17\]](#)

Acute Inhalation Toxicity (Based on OECD Guideline 403)

- Principle: This guideline evaluates the health hazards from short-term exposure to an airborne substance (gas, vapor, or aerosol/particulate).[\[2\]](#)[\[3\]](#)[\[18\]](#)
- Methodology: Animals (commonly rats) are exposed to the test substance in a dynamic airflow inhalation chamber for a defined period, typically 4 hours.[\[2\]](#)[\[7\]](#)[\[19\]](#) Several

concentration groups are tested to establish a dose-response relationship.[7] Animals are then observed for at least 14 days for mortality and clinical signs of toxicity.[2][7][19] The LC50 (median lethal concentration) is determined.[19]

Fish, Acute Toxicity Test (Based on OECD Guideline 203)

- Principle: This test determines the concentration of a substance that is lethal to 50% of a test fish population over a short exposure period.[20]
- Methodology: Fish (e.g., Zebra fish, *Brachydanio rerio*) are exposed to the test substance in a geometric series of at least five concentrations for a period of 96 hours.[1][20][21] Mortalities are recorded at 24, 48, 72, and 96 hours, and the LC50 is calculated at each time point where possible.[1][20]

Daphnia sp., Acute Immobilisation Test (Based on OECD Guideline 202)

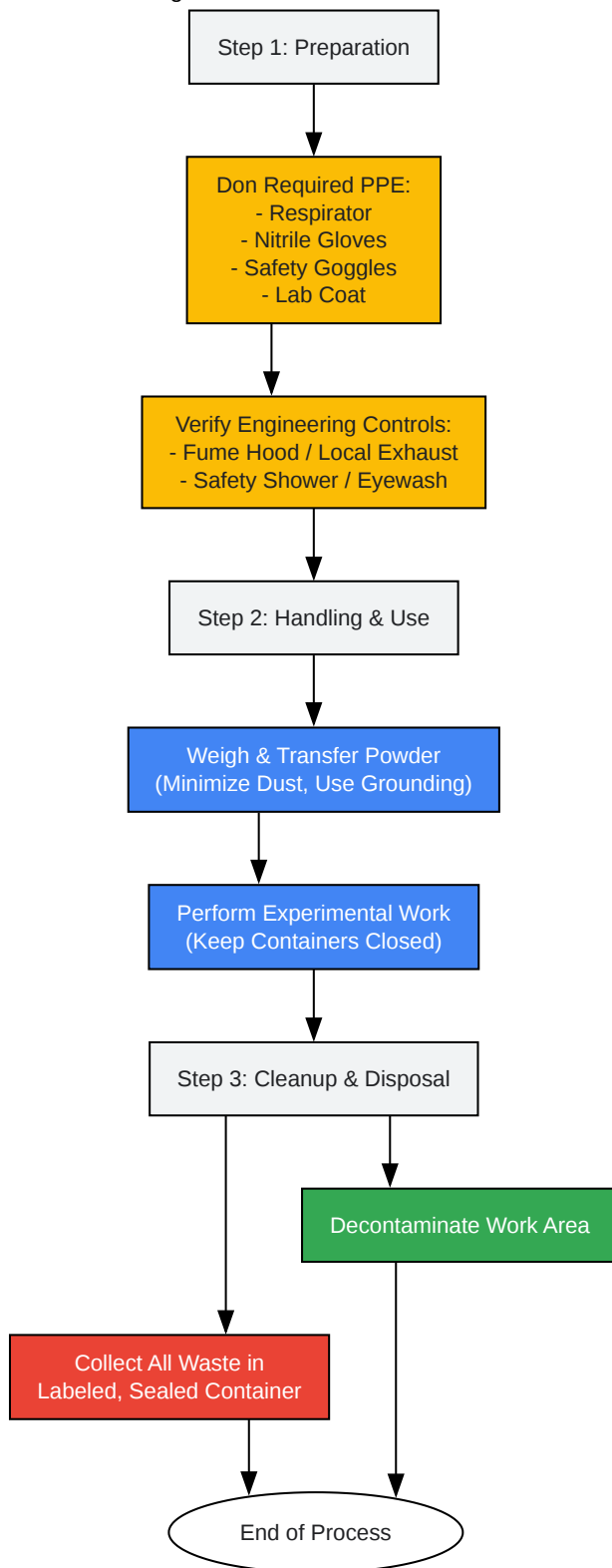
- Principle: This test assesses the acute toxicity of a substance to freshwater invertebrates (*Daphnia* sp.).[4]
- Methodology: Young daphnids (<24 hours old) are exposed to at least five concentrations of the test substance for 48 hours.[4][5] The endpoint is immobilization, defined as the inability to swim within 15 seconds after gentle agitation of the test vessel.[4][22] Observations are made at 24 and 48 hours, and the EC50 (median effective concentration for immobilization) is calculated.[4][22]

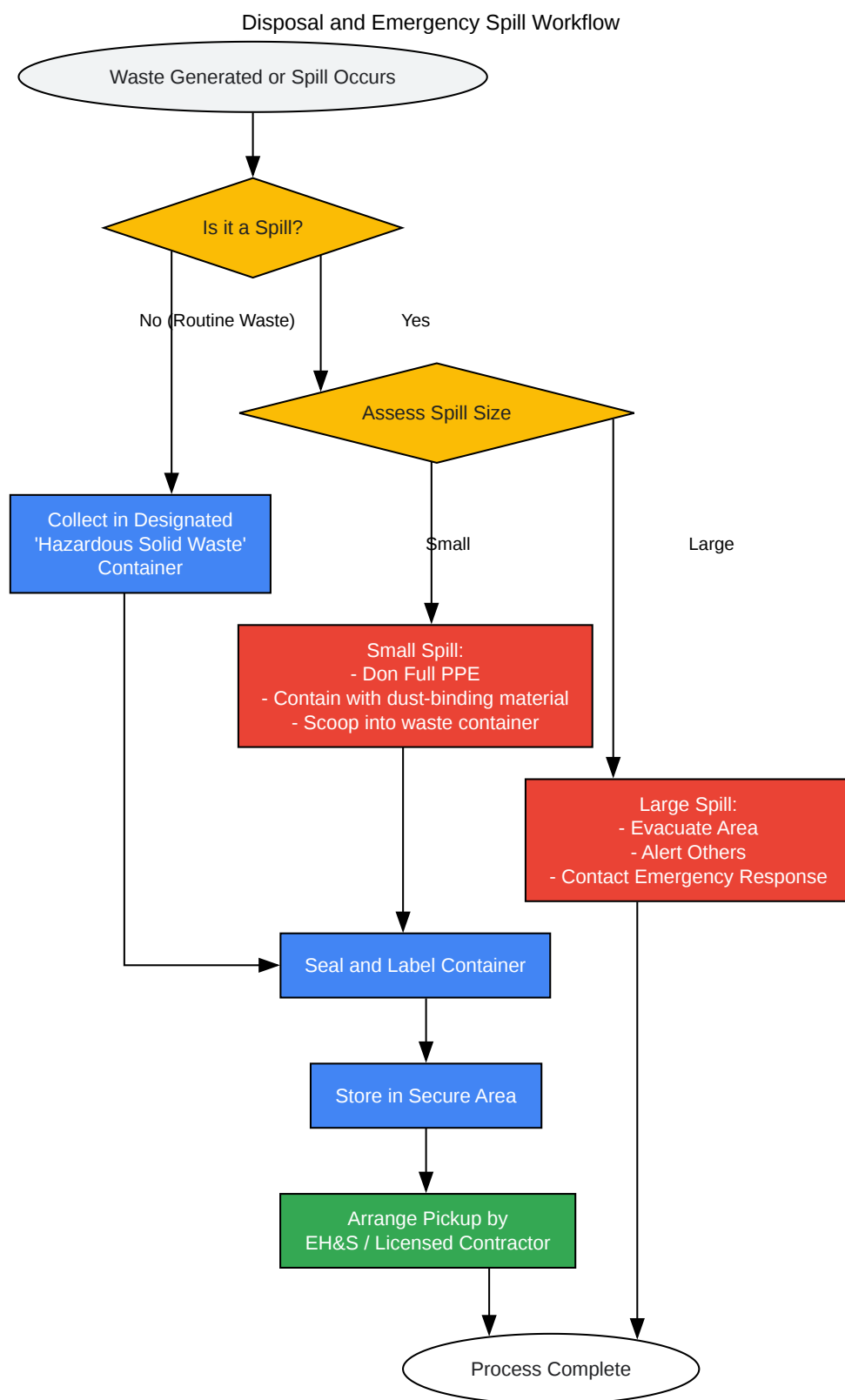
Freshwater Alga, Growth Inhibition Test (Based on OECD Guideline 201)

- Principle: This test determines the effect of a substance on the growth of freshwater microalgae or cyanobacteria.[8][23][24]
- Methodology: Exponentially growing cultures of a selected algal species (e.g., *Desmodesmus subspicatus*) are exposed to at least five concentrations of the test substance over 72 hours.[8][25] The growth in each culture is measured daily and compared to controls.[24] The key endpoints are the inhibition of growth rate and yield, from which EC50 values are calculated.[8][26]

Workflow Diagrams

Safe Handling Workflow for PIGMENT YELLOW 139





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References

- 1. biotechnologiebt.it [biotechnologiebt.it]
- 2. OECD No. 403: Acute Inhalation Test - Analytice [analytice.com]
- 3. oecd.org [oecd.org]
- 4. OECD 202: Daphnia sp., Acute Immobilization Test [aropha.com]
- 5. biotechnologiebt.it [biotechnologiebt.it]
- 6. OECD 402: Acute Dermal Toxicity - Analytice [analytice.com]
- 7. Acute Inhalation Toxicity OECD 403 - Altogen Labs [altogenlabs.com]
- 8. shop.fera.co.uk [shop.fera.co.uk]
- 9. azo dye disposal | UK Science Technician Community [community.preproom.org]
- 10. research.columbia.edu [research.columbia.edu]
- 11. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 12. oecd.org [oecd.org]
- 13. scribd.com [scribd.com]
- 14. oecd.org [oecd.org]
- 15. oecd.org [oecd.org]
- 16. nucro-technics.com [nucro-technics.com]
- 17. catalog.labcorp.com [catalog.labcorp.com]
- 18. oecd.org [oecd.org]
- 19. Acute Inhalation Toxicity OECD 403 - Toxicology IND Services [toxicology-ind.com]
- 20. oecd.org [oecd.org]
- 21. eurofins.com.au [eurofins.com.au]
- 22. shop.fera.co.uk [shop.fera.co.uk]

- 23. OECD 201: Freshwater Alga and Cyanobacteria, Growth Inhibition Test - Situ Biosciences [situbiosciences.com]
- 24. oecd.org [oecd.org]
- 25. eurofins.com.au [eurofins.com.au]
- 26. biotechnologiebt.it [biotechnologiebt.it]
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